

Panthenyl ethyl ether compatibility other ingredients

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Compound Focus: Panthenyl ethyl ether

CAS No.: 667-83-4

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Panthenyl Ethyl Ether: Technical Profile

Panthenyl Ethyl Ether (Ethyl Panthenol) is a derivative of vitamin B5 (Panthenol). Its key technical advantage is enhanced stability and penetration compared to Panthenol, making it suitable for formulations requiring a neutral to slightly acidic pH [1].

Core Functions & Properties

Property	Description
INCI Functions	Antistatic, Hair Conditioning [2] [3]
Key Mechanism	Metabolized in the skin to Pantothenic Acid (Vitamin B5), a vital component of Coenzyme A [1]
Recommended Use Concentration	0.5% to 5.0% [1]
Physical Form	Clear, colorless to light yellow, viscous liquid [1]

Property	Description
Solubility	Soluble in water, alcohol, propylene glycol, glycerin; miscible with various cosmetic oils (e.g., corn, sunflower, castor oil); insoluble in paraffin oil, dimethicone, cyclomethicone, and mineral oil [1]

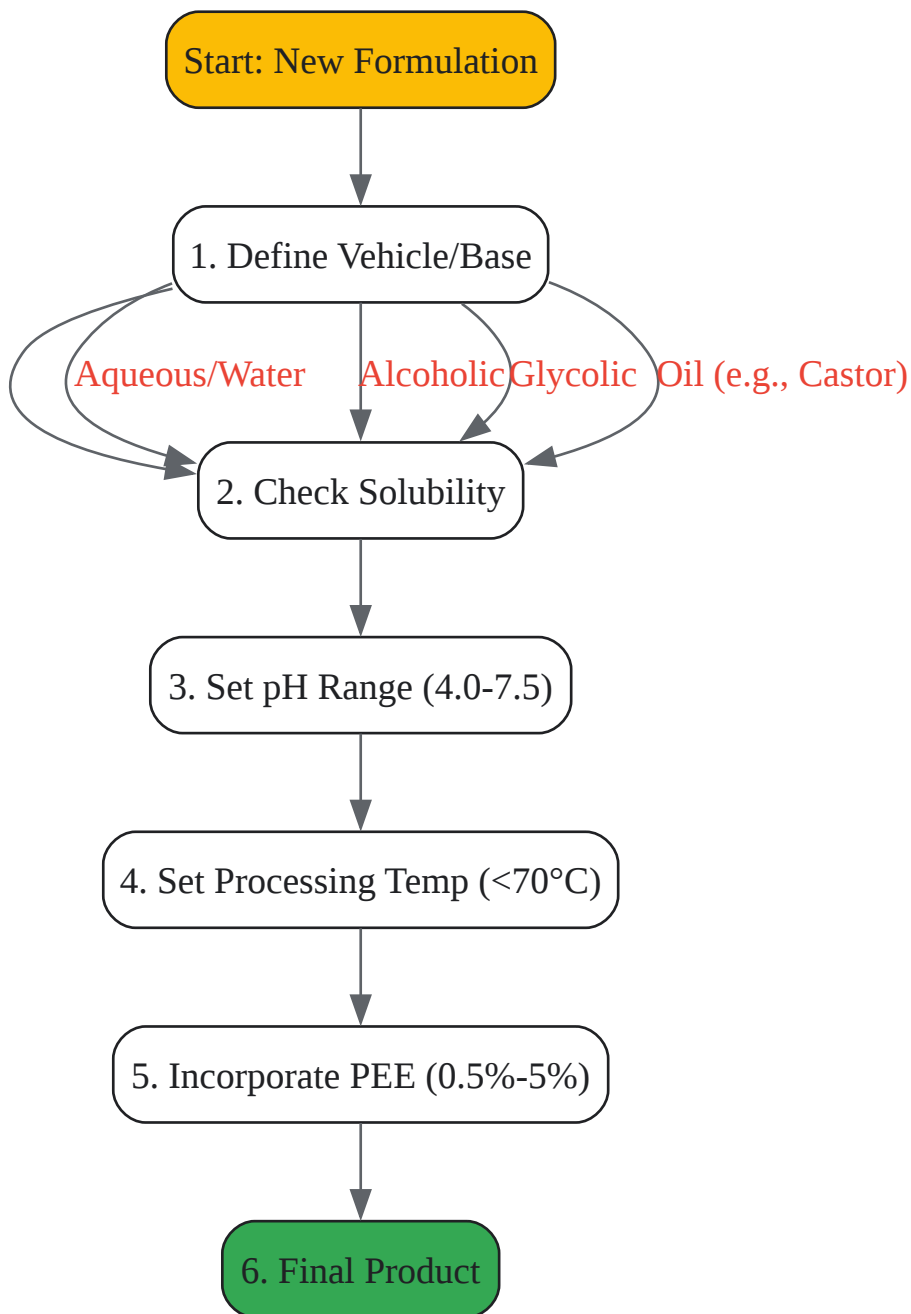
Compatibility & Formulation Guidelines

Successful formulation requires careful consideration of **Panthenyl Ethyl Ether's** stability and solubility profile. The following table summarizes its compatibility with other ingredients:

Factor	Compatibility & Guidelines
pH Stability	Most stable in neutral to slightly acidic conditions (pH 4 - 7.5). Less stable in strongly acidic or alkaline aqueous solutions due to hydrolytic cleavage [1].
Thermal Stability	Avoid excessive heat above 70°C - 75°C, as this may cause racemization. It is reasonably stable to usual sterilization times within its stable pH range [1].

| **Compatible Ingredients** | **Water, Alcohols, Glycols:** Readily soluble [1]. **Panthenol & Phytantriol:** Exhibits a synergistic effect, enhancing overall product performance [1]. **Various Plant Oils:** Miscible with corn, sunflower, peanut, and castor oils [1]. | **Incompatible Ingredients** | **Silicones & Mineral Oils:** Insoluble in dimethicone, cyclomethicone, and mineral oil [1]. **Strong Acids/Bases:** Avoid formulations that push the pH outside the stable range for prolonged periods. |

The following workflow integrates these compatibility factors into a practical formulation development process:



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Experimental Protocol: Stability & Compatibility Screening

This protocol provides a methodology to empirically verify the compatibility and stability of **Panthenyl Ethyl Ether** (PEE) in a new formulation matrix.

1. Objective To evaluate the chemical stability and physical compatibility of PEE when incorporated into a prototype formulation under accelerated storage conditions.

2. Materials

- **Panthenyl Ethyl Ether** (e.g., **D-Panthenyl Ethyl Ether** from Zhejiang Hangzhou XinFu Pharmaceutical) [4]
- Prototype formulation base (e.g., solution, emulsion, gel)
- pH meter
- Analytical method for PEE assay (e.g., HPLC)
- Incubators or stability chambers set at different temperatures (e.g., 4°C, 25°C, 40°C)

3. Methodology

- **Sample Preparation:** Incorporate PEE into the prototype base at the target concentration (e.g., 2% w/w). Ensure homogeneous mixing. Adjust and record the final pH of the formulation.
- **Stress Testing (Thermal & pH):**
 - **For Thermal Stability:** Divide the sample and store it in stability chambers at 4°C (control), 25°C, and 40°C.
 - **For pH Stability:** If the formulation's pH is near the stability limit (pH 4 or 7.5), consider preparing samples at the target pH and at a stress pH level for comparison.
- **Analysis Time Points:** Analyze all samples at time zero (T0) and after 1, 2, and 4 weeks.
- **Parameters to Assess:**
 - **Physical Compatibility:** Observe for any changes in color, odor, or phase separation.
 - **Chemical Stability:** Use an HPLC assay to quantify the remaining PEE percentage compared to T0.

4. Data Interpretation A formulation is considered compatible and stable if it retains >90% of the initial PEE concentration and shows no significant physical changes after 4 weeks at 40°C.

Frequently Asked Questions (FAQs)

What is the primary difference between Panthenol and Panthenyl Ethyl Ether? While both are provitamins of B5, **Panthenyl Ethyl Ether** has an ethyl group attached. This modification enhances its penetration into the hair shaft and skin, increases its moisturizing effect, and improves its stability against oxygen and light compared to standard Panthenol [1].

Can Panthenyl Ethyl Ether be used in formulations for sensitive or acne-prone skin? Yes. **Panthenyl Ethyl Ether** is generally considered safe for topical use and is rated as **non-comedogenic (0 on a scale of 0 to 5)**, meaning it is not expected to clog pores. However, as with any new ingredient, a patch test is recommended before widespread use [5].

Is Panthenyl Ethyl Ether stable in aqueous formulations? It is stable in neutral to slightly acidic aqueous solutions (pH 4-7.5). However, it undergoes hydrolytic cleavage in strongly acidic or alkaline conditions. Its stability is acceptable for standard sterilization processes within its stable pH range [1].

Key Troubleshooting Guide

Issue	Possible Cause	Suggested Solution
Formulation Cloudiness	PEE is insoluble in certain solvents (e.g., silicones, mineral oils).	Re-evaluate the vehicle. Switch to a water, alcohol, glycol, or compatible plant oil base [1].
Precipitation Over Time	pH of the final formulation is outside the stable range (4-7.5).	Check and adjust the final pH to fall within the stable range.
Loss of Efficacy	Degradation due to exposure to high temperatures during processing (>75°C).	Ensure the processing temperature remains below 70°C during incorporation and mixing [1].
Difficulty in Incorporation	High viscosity of the base or incorrect mixing order.	Pre-dissolve PEE in a portion of the water or solvent phase before adding it to the main batch.

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References

1. Panthenol | Ethyl | Panthenyl Guide ethyl ether Cosmetic Ingredients [ci.guide]
2. (Antistatic): Panthenyl Ingredient INCI Ethyl Ether Cosmetic [specialchem.com]
3. (PANTHENYL ...) - ETHYL INCI Beauty ETHER Panthenyl Ingredient [incibeauty.com]
4. D- Panthenyl - Zhejiang Hangzhou XinFu Ethyl Ether Pharmaceutical [cosmetics.specialchem.com]
5. : An In-Depth Look at Its Role in Panthenyl ... Ethyl Ether Cosmetics [deascal.com]

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